

Essential Safety and Operational Guidance for Handling Guanylate Cyclase-IN-1

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Compound of Interest

Compound Name: Guanylate cyclase-IN-1

Cat. No.: B1375327

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For researchers, scientists, and drug development professionals engaged in studies involving **Guanylate cyclase-IN-1**, adherence to stringent safety protocols is paramount. This document provides immediate, essential information for the safe handling, use, and disposal of this potent guanylate cyclase inhibitor.

Chemical Identifier:

- Name: **Guanylate cyclase-IN-1**
- CAS Number: 1361569-23-4[1]
- Molecular Formula: C₂₀H₁₇FN₈O[1]

Hazard Identification and Precautionary Measures

Guanylate cyclase-IN-1 is classified with the following hazards, necessitating careful handling to avoid exposure.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/ eye protection/ face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/ doctor if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure risk. The following table summarizes the required PPE for handling **Guanylate cyclase-IN-1**.

Body Part	Required PPE	Specifications and Best Practices
Hands	Double Nitrile Gloves	Wear two pairs of disposable nitrile gloves.[2] Change gloves immediately if they become contaminated. Wash hands thoroughly after removing gloves.[2]
Eyes/Face	Chemical Splash Goggles / Face Shield	Safety goggles are essential to protect against splashes and vapors.[3] A face shield should be worn over safety glasses when there is a significant risk of splashing.[4]
Body	Laboratory Coat	A fully buttoned lab coat is mandatory.[2] For procedures with a higher risk of splashes, a chemical-resistant apron or gown should be worn over the lab coat.
Respiratory	Dust Respirator	Use a NIOSH-approved respirator, especially when handling the solid form outside of a certified chemical fume hood, to prevent inhalation of dust particles.[5]

Operational Workflow for Handling Guanylate Cyclase-IN-1

The following diagram outlines the standard operating procedure for safely handling **Guanylate cyclase-IN-1** from receipt to disposal.

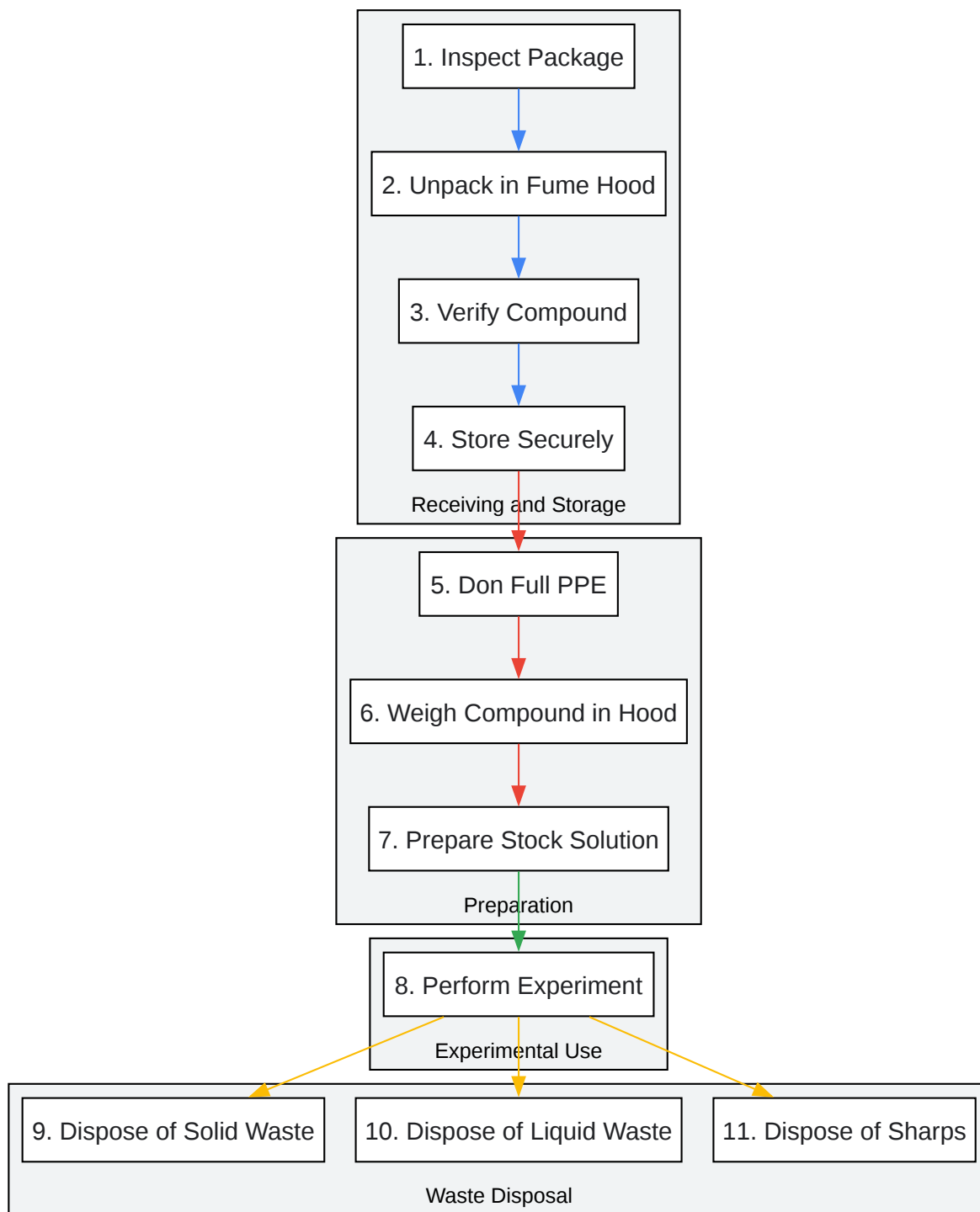


Figure 1. Standard Laboratory Workflow for Handling Guanylate cyclase-IN-1

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Caption: Standard laboratory workflow for handling **Guanylate cyclase-IN-1**.

Step-by-Step Handling and Disposal Procedures

Receiving and Unpacking:

- **Inspect Package:** Upon receipt, visually inspect the external packaging for any signs of damage or leaks.[\[2\]](#)
- **Don PPE:** Before opening, put on a lab coat, safety glasses, and a single pair of nitrile gloves.[\[2\]](#)
- **Unpack in a Safe Area:** Open the shipping container within a certified chemical fume hood or on a disposable bench liner.[\[2\]](#)
- **Verify Compound:** Confirm that the compound name and CAS number on the vial match your order.[\[2\]](#)
- **Secure Storage:** Store the compound in a clearly labeled, secure location, away from incompatible materials.[\[2\]](#) For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light.[\[6\]](#)

Experimental Procedures:

- **Gather Materials:** Assemble all necessary items, including the vial of **Guanylate cyclase-IN-1**, appropriate solvent (e.g., DMSO), pipettes, and sterile tubes.[\[2\]](#)
- **Don Full PPE:** Wear a lab coat, double nitrile gloves, and chemical splash goggles.[\[2\]](#)
- **Weighing and Solution Preparation:** Perform all manipulations of the solid compound, including weighing and preparing stock solutions, within a chemical fume hood to minimize inhalation risk.

Spill Management:

- **Evacuate:** If a significant spill occurs, evacuate the immediate area.
- **Ventilate:** Ensure the area is well-ventilated.

- **Contain:** For small spills, use an absorbent material to contain the substance. Avoid generating dust.
- **Clean:** Carefully clean the spill area with an appropriate solvent and decontaminate surfaces.
- **Dispose:** Collect all contaminated materials in a sealed, labeled hazardous waste container.

Disposal Plan:

- **Solid Waste:** All disposable materials that have come into contact with **Guanylate cyclase-IN-1** (e.g., gloves, pipette tips, bench liners) must be collected in a designated, clearly labeled hazardous waste container.[\[2\]](#)
- **Liquid Waste:** Unused solutions containing the compound should be collected in a labeled, sealed hazardous waste container. Do not pour down the drain.
- **Sharps:** Needles and other contaminated sharps must be disposed of in a designated sharps container for chemical waste.[\[2\]](#)

PPE Selection Logic

The level of PPE required can vary based on the specific experimental conditions. The following diagram provides a decision-making framework for selecting the appropriate level of protection.

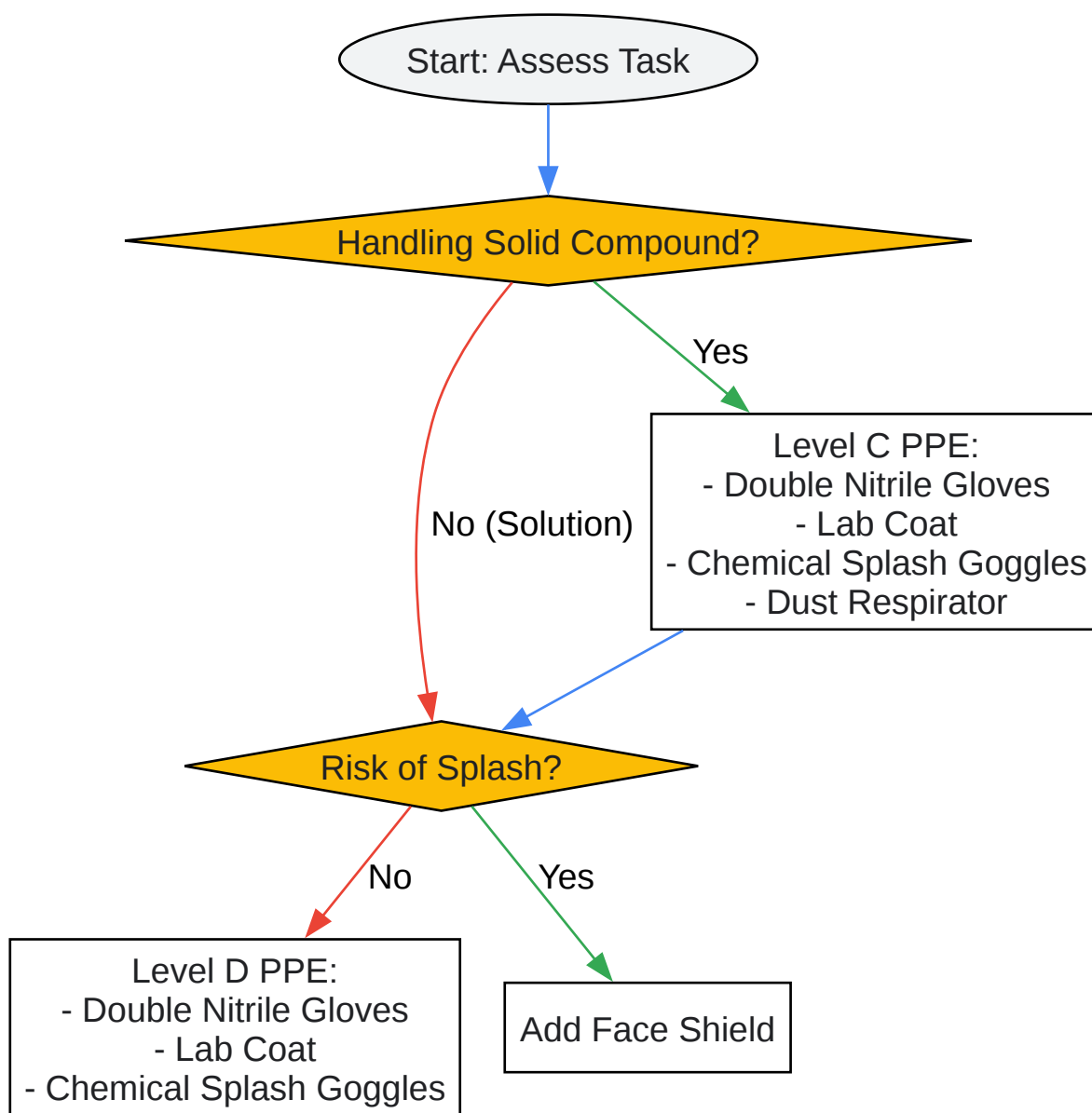


Figure 2. Decision Logic for PPE Selection

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Caption: Decision-making diagram for selecting appropriate PPE.

By adhering to these guidelines, researchers can safely handle **Guanylate cyclase-IN-1**, minimizing personal risk and ensuring a secure laboratory environment. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) before beginning any work with this compound.

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